

Allyl Isovalerate: A Technical Examination of its Origins and Synthesis

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Compound of Interest

Compound Name: *Allyl isovalerate*

Cat. No.: *B1212447*

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Abstract: This technical guide addresses the origins of **allyl isovalerate**, a compound of interest in flavor and fragrance applications. Contrary to inquiries regarding its natural occurrence, extensive database searches and literature reviews confirm that **allyl isovalerate** is a synthetic substance and is not known to be found in nature.[1][2] This document details the chemical properties, synthesis, and analytical methodologies for this compound, providing a foundational resource for professionals in research and development.

Chemical Identity and Properties

Allyl isovalerate, also known as 2-propenyl 3-methylbutanoate, is a colorless liquid recognized for its fruity aroma, often compared to apples and cherries.[1][2] It is primarily utilized as a flavoring agent in food products and as a fragrance component in cosmetics, lotions, and perfumes.[1][3][4] The physicochemical properties of **allyl isovalerate** are summarized in Table 1.

Property	Value	Reference
CAS Number	2835-39-4	[3]
Molecular Formula	C ₈ H ₁₄ O ₂	[2]
Molecular Weight	142.20 g/mol	[2]
Boiling Point	152.3 °C (306.1 °F) at 729 mmHg	[2][5]
Flash Point	61.1 °C (142.0 °F)	[6]
Density	0.882 g/cm ³ at 24 °C (75 °F)	[5]
Solubility in Water	Less than 0.1 mg/mL at 16.5 °C (61.7 °F)	[5]
Vapor Pressure	13 mmHg at 22 °C (71.6 °F)	[5]
Refractive Index	1.4162 at 21 °C	[2]
Odor	Fruity, apple-like	[2]
Taste	Apple-like	[2]

Table 1: Physicochemical Properties of **Allyl Isovalerate**

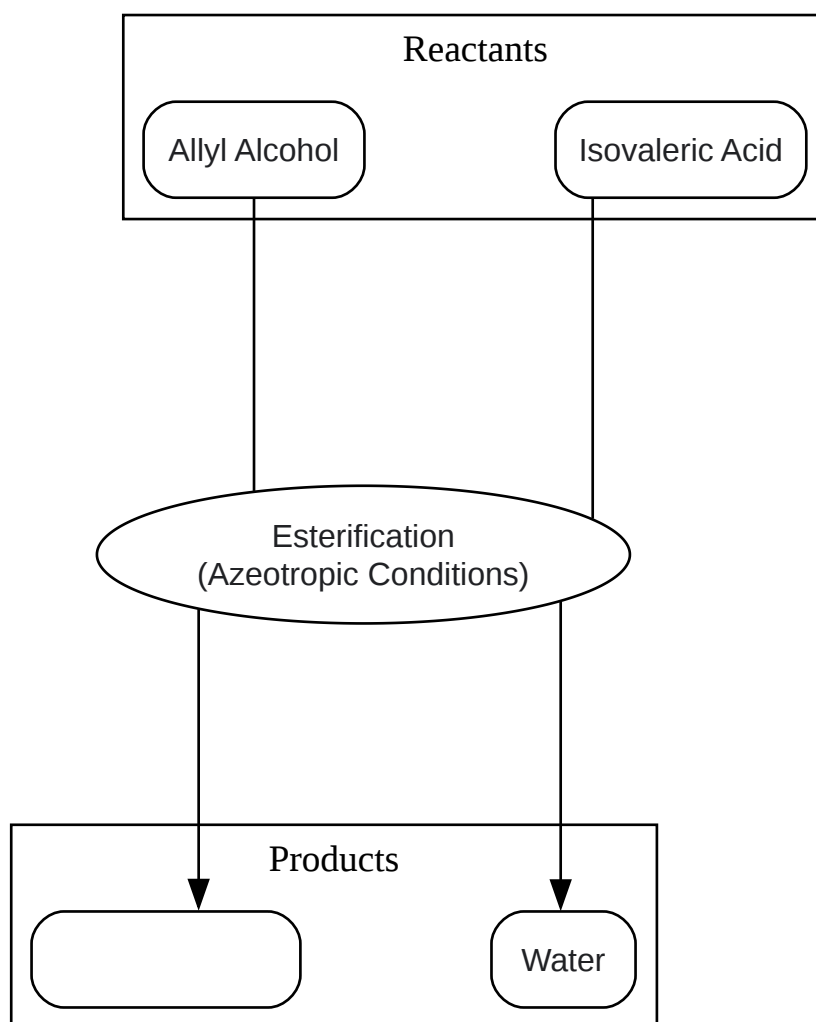
Occurrence: A Synthetic Origin

A thorough review of scientific literature and chemical databases indicates that **allyl isovalerate** is not a naturally occurring compound.[1][2] Its presence in consumer products is due to its intentional addition as a synthetic flavoring and fragrance ingredient.[1][4]

Synthesis of Allyl Isovalerate

The primary method for synthesizing **allyl isovalerate** is through the direct esterification of allyl alcohol with isovaleric acid.[1] This reaction is typically performed under azeotropic conditions to drive the equilibrium towards the formation of the ester by removing water as it is formed.

Below is a diagram illustrating the chemical synthesis pathway of **allyl isovalerate**.



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*Synthesis of **Allyl Isovalerate***

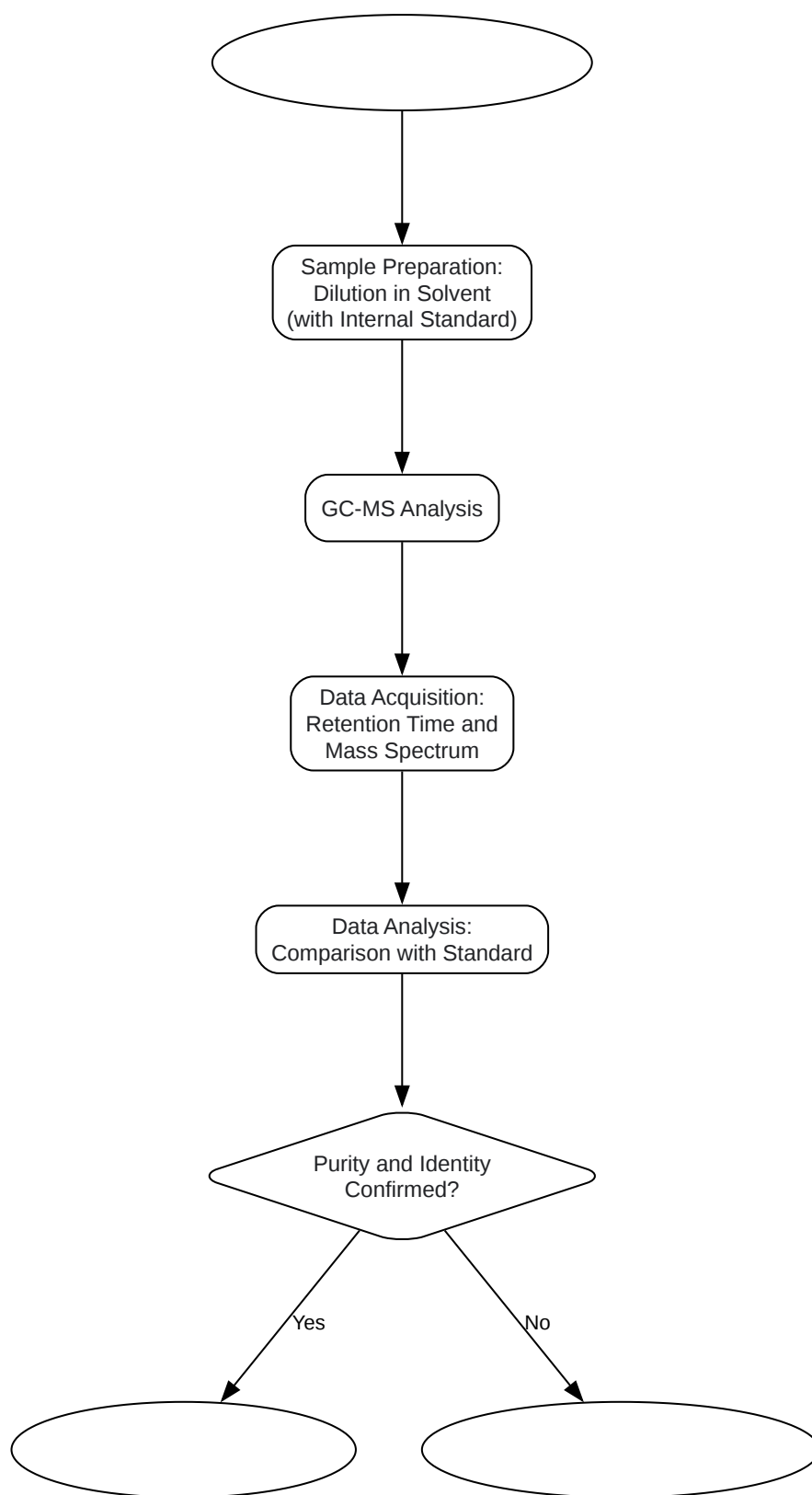
Experimental Protocols: Analysis and Quality Control

As **allyl isovalerate** is a synthetic product, experimental protocols are focused on its analysis and quality control rather than extraction from natural sources. The primary analytical technique for the identification and quantification of **allyl isovalerate** is gas chromatography-mass spectrometry (GC-MS).

4.1. General Protocol for GC-MS Analysis of **Allyl Isovalerate**

- **Sample Preparation:** A dilute solution of the **allyl isovalerate** sample is prepared in a suitable organic solvent, such as ethanol or hexane. An internal standard may be added for quantitative analysis.
- **GC-MS System:** A gas chromatograph coupled to a mass spectrometer is used.
 - **Injector:** Split/splitless injector, typically operated at a temperature of 250 °C.
 - **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms) is commonly used.
 - **Oven Program:** A temperature gradient is programmed to ensure separation of the analyte from any impurities. A typical program might start at 50 °C, hold for 2 minutes, then ramp to 250 °C at a rate of 10 °C/min.
 - **Carrier Gas:** Helium is typically used as the carrier gas at a constant flow rate.
 - **Mass Spectrometer:** Operated in electron ionization (EI) mode. The mass range is scanned from m/z 40 to 400.
- **Data Analysis:** The retention time and mass spectrum of the eluted peak are compared with those of a known standard of **allyl isovalerate** for identification. Quantification is achieved by comparing the peak area of the analyte to that of the internal standard.

The following diagram outlines a general workflow for the quality control analysis of synthesized **allyl isovalerate**.



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Workflow for QC of Allyl Isovalerate

Metabolism

While in vivo metabolic studies on **allyl isovalerate** are limited, it is generally understood that allyl esters are hydrolyzed by esterases in the pancreas, intestinal mucosa, and liver.^[1] This hydrolysis yields allyl alcohol and isovaleric acid.^[1] Isovaleric acid can then be converted to isovaleryl-Coenzyme A, a naturally occurring biochemical.^[1] Allyl alcohol may be oxidized to acrolein or glycidol.^[1]

Conclusion

Allyl isovalerate is a synthetically produced compound valued for its organoleptic properties. There is no scientific evidence to suggest that it occurs naturally. Research and development efforts concerning this compound should, therefore, be directed towards its synthesis, purification, and analytical characterization, as well as its applications and toxicological profile.

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